

# Application Notes and Protocols for Tris-PCz in Perovskite Solar Cell Applications

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Tris-PCz** (9,9',9"-triphenyl-9H,9'H,9"H-3,3':6',3"-tercarbazole) is a carbazole-based organic semiconductor that has emerged as a promising hole transport material (HTM) for perovskite solar cells (PSCs).[1][2] Its high hole mobility, suitable energy levels, and excellent thermal and chemical stability make it a compelling alternative to the commonly used HTM, Spiro-OMeTAD. [1][3] This document provides detailed application notes and experimental protocols for the utilization of **Tris-PCz** as a hole transport layer (HTL) in n-i-p planar perovskite solar cells.

# Advantages of Tris-PCz as a Hole Transport Material

Carbazole-based HTMs like **Tris-PCz** offer several advantages over the traditional Spiro-OMeTAD:

- Enhanced Stability: Carbazole derivatives have demonstrated superior chemical and thermal stability, contributing to the overall longevity of the perovskite solar cell.[1][4]
- High Hole Mobility: Tris-PCz and similar carbazole-based materials exhibit high hole mobility, facilitating efficient extraction and transport of charge carriers from the perovskite layer to the electrode.[3][5]



- Tunable Properties: The molecular structure of carbazole-based HTMs can be readily modified to fine-tune their electronic and physical properties for optimal device performance.
  [3]
- Cost-Effectiveness: The synthesis of Tris-PCz and other carbazole derivatives can be more straightforward and potentially more cost-effective than the complex multi-step synthesis of Spiro-OMeTAD.[2][3]

#### **Data Presentation**

The following table summarizes the typical performance parameters of n-i-p perovskite solar cells utilizing **Tris-PCz** as the HTL in comparison to the standard Spiro-OMeTAD. The data is compiled from various studies on carbazole-based HTMs and represents typical device performance.

Hole Transport Material	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (Voc) [V]	Short-Circuit Current Density (Jsc) [mA/cm2]	Fill Factor (FF) [%]
Tris-PCz (representative)	18 - 22+	1.05 - 1.15	22 - 24	75 - 82
Spiro-OMeTAD (control)	19 - 23+	1.08 - 1.18	23 - 25	78 - 85

Note: The performance of perovskite solar cells is highly dependent on the specific perovskite composition, fabrication conditions, and measurement protocols. The values presented here are representative and for comparative purposes.

# **Experimental Protocols**

This section provides detailed protocols for the fabrication of a standard n-i-p planar perovskite solar cell using **Tris-PCz** as the hole transport layer.

## Substrate Preparation and ETL Deposition (SnO2)

Cleaning of FTO Substrates:



- Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- The substrates are then dried with a nitrogen gun and treated with UV-ozone for 15 minutes to remove any organic residues.
- Deposition of SnO2 Electron Transport Layer (ETL):[3][6]
  - Prepare a SnO2 nanoparticle solution (e.g., 15% in H2O colloidal dispersion) by diluting it in deionized water (e.g., 1:5 volume ratio).
  - Deposit the SnO2 solution onto the cleaned FTO substrates by spin coating at 3000 rpm for 30 seconds.[7]
  - Anneal the substrates at 150°C for 30 minutes in ambient air.[7]

## Perovskite Layer Deposition (e.g., MAPbI3)

- Perovskite Precursor Solution Preparation:
  - Prepare a 1.2 M solution of the desired perovskite precursor, for example, methylammonium lead iodide (MAPbI3), by dissolving lead iodide (PbI2) and methylammonium iodide (MAI) in a 4:1 (v/v) mixture of anhydrous N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).
- · Perovskite Film Deposition:
  - Transfer the substrates with the SnO2 layer into a nitrogen-filled glovebox.
  - Deposit the perovskite precursor solution onto the SnO2 layer via a two-step spin-coating process: 1000 rpm for 10 seconds, followed by 5000 rpm for 30 seconds.
  - $\circ$  During the second step, 15 seconds before the end of the program, dispense an antisolvent (e.g., 100  $\mu$ L of chlorobenzene) onto the spinning substrate.
  - Immediately transfer the substrates to a hotplate and anneal at 100°C for 60 minutes.



## Tris-PCz Hole Transport Layer (HTL) Deposition

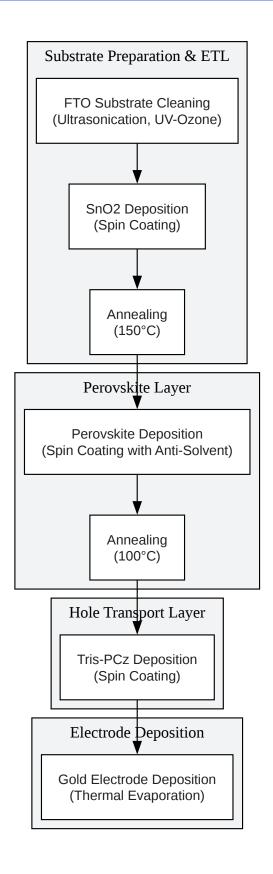
- **Tris-PCz** Solution Preparation:
  - Prepare a Tris-PCz solution with a concentration of 10-20 mg/mL in a suitable solvent such as chlorobenzene or toluene.
  - For p-doping, which is crucial for high performance, add the following additives to the Tris-PCz solution:
    - Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI): Prepare a stock solution of 520 mg/mL in acetonitrile. Add 8.8 μL of this stock solution per 1 mL of the Tris-PCz solution.[8][9]
    - 4-tert-Butylpyridine (tBP): Add 14.4 μL of tBP per 1 mL of the Tris-PCz solution.[8][10]
- **Tris-PCz** Film Deposition:
  - Deposit the doped Tris-PCz solution onto the perovskite layer by spin coating at 4000 rpm for 30 seconds in a nitrogen-filled glovebox.[11]

#### **Metal Electrode Deposition**

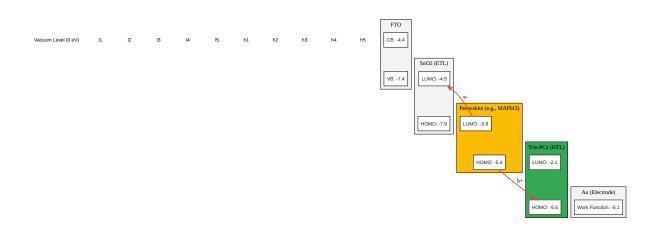
- Masking:
  - Place a shadow mask on top of the Tris-PCz layer to define the active area of the solar cell (e.g., 0.1 cm²).
- Gold (Au) Electrode Deposition:
  - Transfer the substrates into a thermal evaporator.
  - Deposit an 80-100 nm thick layer of gold (Au) at a pressure below 10-6 Torr.[1][12] A two-step deposition process, starting with a slow rate to create a buffer layer followed by a faster rate, is recommended to avoid damaging the underlying organic layer.[1][13]

## **Mandatory Visualizations**









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